comparing the BTZ black hole with the Kerr black hole

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	BTZ
Cat. No.:	B1192422 — Get Quote

A Comparative Analysis of BTZ and Kerr Black Holes

A comprehensive comparison between the Bañados-Teitelboim-Zanelli (**BTZ**) black hole and the Kerr black hole reveals fundamental differences and surprising similarities that illuminate key concepts in general relativity and quantum gravity. While the Kerr black hole describes a rotating, uncharged black hole in a (3+1)-dimensional asymptotically flat spacetime, representing a plausible endpoint of stellar collapse in our universe, the **BTZ** black hole is a solution in (2+1)-dimensional spacetime with a negative cosmological constant, making it a valuable theoretical laboratory for studying the interplay of gravity and quantum mechanics, particularly within the context of the AdS/CFT correspondence.

Core Properties: A Tale of Two Spacetimes

The defining characteristics of these two black holes are rooted in the dimensions and curvature of their respective spacetimes. The Kerr black hole is characterized by its mass (M) and angular momentum (J). In contrast, the **BTZ** black hole's properties are described by its mass (M), angular momentum (J), and the cosmological constant ($\Lambda < 0$), which dictates the asymptotically Anti-de Sitter (AdS) nature of its spacetime. This fundamental difference in the asymptotic behavior of the spacetime leads to profound distinctions in their geometry and physical properties.

Tech Support

One of the most striking differences lies in their singularities. The Kerr black hole possesses a ring-shaped curvature singularity, a region where the curvature of spacetime becomes infinite. In contrast, the **BTZ** black hole is singularity-free; it has constant negative curvature everywhere, a feature that makes it a more tractable object for theoretical analysis.[1]

Comparative Data of **BTZ** and Kerr Black Holes

The following tables summarize the key quantitative differences between the **BTZ** and Kerr black holes.

Property	BTZ Black Hole	Kerr Black Hole
Spacetime Dimensions	2+1	3+1
Asymptotic Spacetime	Anti-de Sitter (AdS)	Flat (Minkowski)
Defining Parameters	Mass (M), Angular Momentum (J), Cosmological Constant ($\Lambda<0$)	Mass (M), Angular Momentum (J)
Singularity	None (constant negative curvature)[1]	Ring singularity
Event Horizons	Inner and Outer Horizons	Inner and Outer Horizons
Ergosphere	Present	Present

Metric Comparison in Boyer-Lindquist (-like) Coordinates:

Metric Component	BTZ Black Hole (Boyer-Lindquist-like)	Kerr Black Hole (Boyer-Lindquist)
ds²	$-(-M + r^2/l^2 + J^2/(4r^2))dt^2 + (-M + r^2/l^2 + J^2/(4r^2))^{-1}dr^2 + r^2(d\varphi - J/(2r^2)dt)^2$	$-(1 - 2Mr/\rho^2)dt^2 - (4aMr \sin^2\theta/\rho^2)dtd\varphi + (\rho^2/\Delta)dr^2 + \rho^2 d\theta^2 + (r^2 + a^2 + (2a^2Mr \sin^2\theta)/\rho^2)\sin^2\theta d\varphi^2$ where $\rho^2 = r^2 + a^2\cos^2\theta$ and $\Delta = r^2 - 2Mr + a^2$[2][3]

Thermodynamic Properties: A Surprising Convergence

Despite their geometric differences, both **BTZ** and Kerr black holes exhibit thermodynamic properties, suggesting a deep connection between gravity, thermodynamics, and quantum mechanics.

Thermodynamic Quantity	BTZ Black Hole	Kerr Black Hole
Hawking Temperature (T)	$(r_+^2 - r_-^2)/(2\pi l^2 r_+)$[4]	$(r_+ - r_-)/(4\pi(r_+^2 + a^2))$
Entropy (S)	$A / (4G_3)$ (where A is the horizon area and G_3 is the 3D gravitational constant)	$A / (4G_4)$ (where A is the horizon area and G_4 is the 4D gravitational constant)
Mass (M) as Enthalpy	Interpreted as enthalpy in extended thermodynamics.	Interpreted as enthalpy in extended thermodynamics.
First Law of Thermodynamics	$dM = TdS + \Omega dJ$	$dM = TdS + \Omega dJ$

Experimental and Theoretical Methodologies

The study of Kerr and **BTZ** black holes relies on vastly different methodologies, reflecting their distinct natures as astrophysical objects and theoretical constructs.

Kerr Black Hole: Observational Probes

1. Gravitational Wave Astronomy (LIGO/Virgo/KAGRA):

- Methodology: The Laser Interferometer Gravitational-Wave Observatory (LIGO), along with Virgo and KAGRA, detects gravitational waves—ripples in spacetime—generated by the merger of massive objects like black holes.[5] The detectors are kilometer-scale Michelson interferometers that measure minute changes in the lengths of their arms as a gravitational wave passes.[2] By analyzing the waveform of the detected signal, scientists can infer the masses and spins of the merging black holes, as well as the properties of the final Kerr black hole formed after the merger.[5]

Tech Support

- Experimental Data: The data consists of strain measurements as a function of time from multiple detectors. The observed waveforms are compared to theoretical templates generated from numerical relativity simulations of binary black hole mergers. This comparison allows for the estimation of parameters such as the mass and spin of the final black hole.

2. Event Horizon Telescope (EHT):

- Methodology: The EHT is a global network of radio telescopes that uses Very Long Baseline Interferometry (VLBI) to create a virtual telescope the size of the Earth.[6][7] This allows for the imaging of the "shadow" of a black hole, which is the silhouette cast by the black hole against the background of accreting, glowing matter. The size and shape of this shadow are determined by the black hole's mass and spin, providing a direct observational test of the Kerr metric.[8]

- Experimental Data: The EHT collaboration has successfully imaged the supermassive black holes at the centers of the M87 galaxy and our own Milky Way galaxy. The data consists of radio interferometric measurements from which the images are reconstructed. The observed shadow size and shape of M87* are consistent with the predictions for a Kerr black hole of its estimated mass.

Click to download full resolution via product page

BTZ Black Hole: Theoretical Frameworks

1. AdS/CFT Correspondence:

- Methodology: The Anti-de Sitter/Conformal Field Theory (AdS/CFT) correspondence is a powerful theoretical tool that posits a duality between a theory of gravity in an AdS spacetime (the "bulk") and a quantum conformal field theory (CFT) living on its boundary.[9] The **BTZ**

Tech Support

black hole, being a solution in AdS₃, has a dual description in terms of a two-dimensional CFT.[10] This allows researchers to study the quantum properties of the **BTZ** black hole, such as its entropy and thermodynamics, by performing calculations in the more tractable CFT.[11][12]

- Theoretical Data: Calculations within the CFT framework, such as the calculation of the central charge and the density of states, can be used to derive the thermodynamic properties of the **BTZ** black hole. The results from these calculations show a remarkable agreement with the thermodynamic properties derived from the gravitational description of the **BTZ** black hole, providing strong evidence for the validity of the AdS/CFT correspondence.[12]

Click to download full resolution via product page

Logical Relationships and Key Features

The fundamental properties of each black hole dictate their observable and theoretical characteristics.
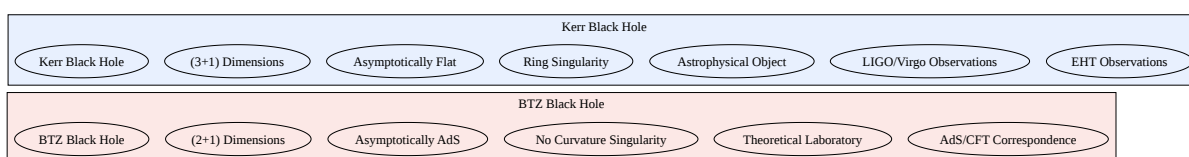
Click to download full resolution via product page

In conclusion, the Kerr and **BTZ** black holes represent two distinct but equally important facets of black hole physics. The Kerr black hole, grounded in astrophysical reality, is a target of intense observational scrutiny, providing crucial tests of general relativity in the strong-field regime. The **BTZ** black hole, a product of theoretical exploration in lower dimensions, serves as

an invaluable tool for probing the quantum nature of gravity and the holographic principle. Their comparison underscores the rich and diverse landscape of black hole solutions in theoretical physics and the complementary roles of observation and theory in advancing our understanding of the universe.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.
Email: info@benchchem.com or Request Quote Online.

References

- 1. journals.aps.org [journals.aps.org]

- 2. rlchapman.com [rlchapman.com]

- 3. physics-old.unm.edu [physics-old.unm.edu]

- 4. arxiv.org [arxiv.org]

- 5. Boyer–Lindquist coordinates - Wikipedia [en.wikipedia.org]

- 6. Observational constraints on the Kerr and its several single-parameter modified spacetimes using quasi-periodic oscillation data [arxiv.org]

- 7. Kerr metric - Wikipedia [en.wikipedia.org]

- 8. journals.aps.org [journals.aps.org]

- 9. lume-estiloartedesign.com [lume-estiloartedesign.com]

- 10. arxiv.org [arxiv.org]

- 11. journals.aps.org [journals.aps.org]

- 12. [hep-th/9811005] Statistical Entropy and AdS/CFT Correspondence in BTZ Black Holes [arxiv.org]

- To cite this document: BenchChem. [comparing the BTZ black hole with the Kerr black hole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192422#comparing-the-btz-black-hole-with-the-kerr-black-hole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com